

An In-depth Technical Guide to 2,5-Diaminopyridine Dihydrochloride

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Compound of Interest

Compound Name: 2,5-Diaminopyridine
dihydrochloride

Cat. No.: B1582690

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This guide provides a comprehensive technical overview of **2,5-Diaminopyridine Dihydrochloride**, a versatile heterocyclic compound. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document delves into the molecule's core properties, synthesis, applications, and safety considerations, underpinned by field-proven insights and authoritative references.

Core Molecular and Physical Properties

2,5-Diaminopyridine dihydrochloride is a salt form of 2,5-diaminopyridine, a pyridine derivative with two amino functional groups. The dihydrochloride form enhances its stability and solubility in aqueous solutions, which is often advantageous for experimental applications.

Molecular Structure and Identifiers

The fundamental characteristics of **2,5-Diaminopyridine dihydrochloride** are summarized in the table below. These identifiers are crucial for accurate substance identification and cross-referencing in scientific literature and chemical databases.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ N ₃ ·2HCl	[1] [2] [3]
Molecular Weight	182.05 g/mol	[1] [2] [3] [4] [5]
CAS Number	26878-35-3	[1] [2] [6]
EC Number	248-083-4	[6]
PubChem CID	117889	[1]
MDL Number	MFCD00040818	[1] [2]

Physicochemical Data

The physical properties of a compound are critical for determining its handling, storage, and application in experimental setups.

Property	Value	Source(s)
Appearance	Purple solid	[1]
Melting Point	269 - 271 °C (decomposes)	[1]
Purity	≥ 97%	[1] [2]
Storage Conditions	Store at 0-8°C	[1]

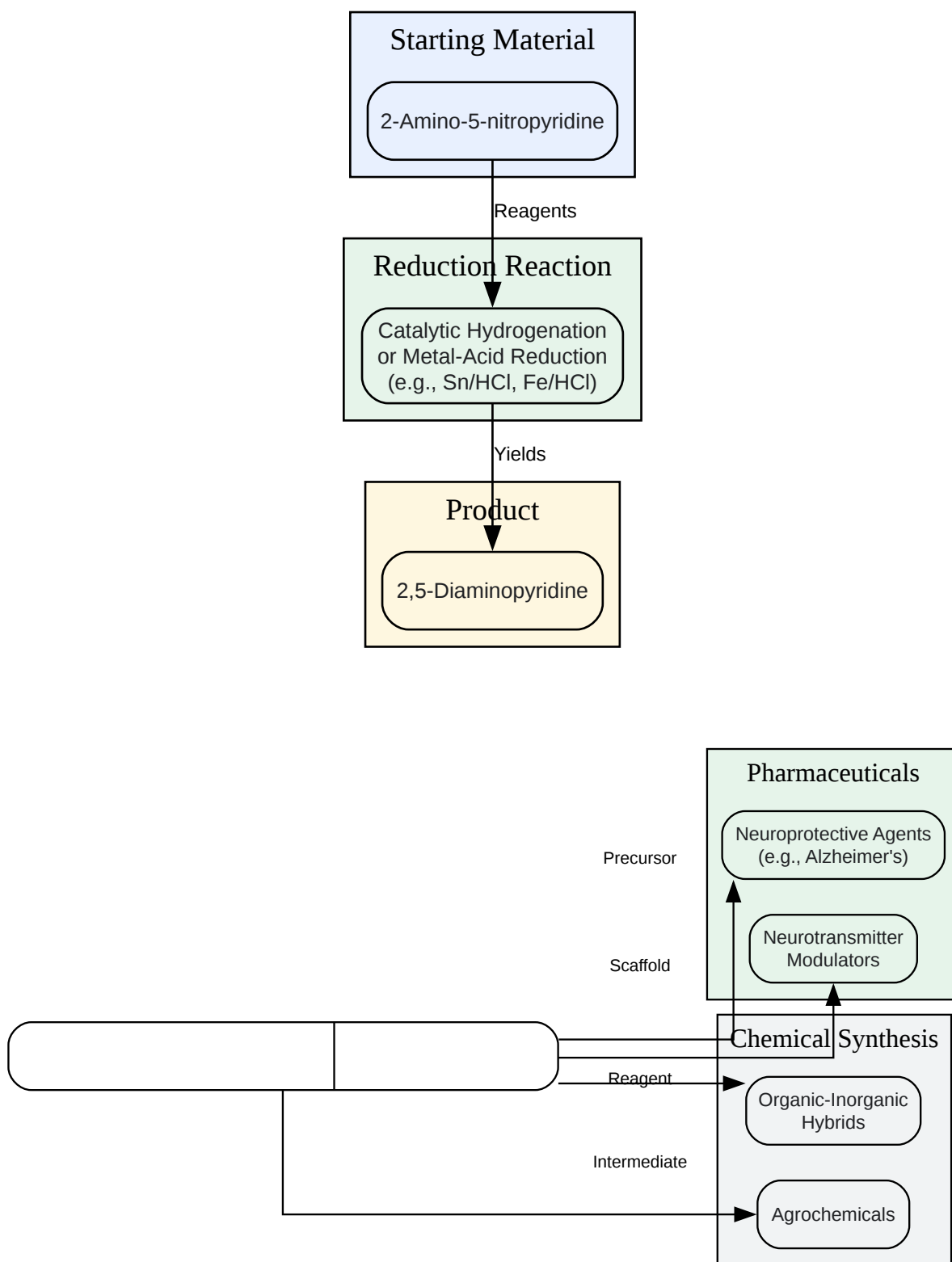
Synthesis and Chemical Profile

The synthesis of diaminopyridine derivatives is a cornerstone of medicinal chemistry. The dihydrochloride salt is typically prepared from its free base, 2,5-diaminopyridine.

Synthesis of the Free Base (2,5-Diaminopyridine)

The synthesis of the parent compound, 2,5-diaminopyridine, can be achieved through various organic reactions. A common laboratory-scale synthesis is outlined below.

Conceptual Workflow for 2,5-Diaminopyridine Synthesis



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